Application Note: Gas-Phase Kinetics of Nitrosyl Bromide Decomposition

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Nitrosyl bromide	
Cat. No.:	B14713873	Get Quote

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Overview

Nitrosyl bromide (NOBr) is a red gas that undergoes thermal decomposition into nitric oxide (NO) and bromine (Br_2).[1] The study of its gas-phase kinetics serves as a classic example of a second-order reaction. The overall balanced chemical equation for the decomposition is:

$$2NOBr(g) \rightarrow 2NO(g) + Br_2(g)[2]$$

The reaction is experimentally determined to be second-order with respect to the concentration of **nitrosyl bromide**. Therefore, the rate law is expressed as:

$$Rate = k[NOBr]^2$$

Here, k represents the temperature-dependent rate constant. Understanding the kinetics of this reaction is fundamental for modeling atmospheric chemistry and other gas-phase reaction systems. This document provides a summary of the kinetic data, a detailed experimental protocol for its study, and a visualization of the reaction mechanism.

Reaction Mechanism

While the overall reaction appears to be a simple bimolecular decomposition, the mechanism for the reverse reaction (the formation of NOBr) suggests a more complex pathway. The

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formation is one of the few third-order homogeneous gas reactions, and its proposed two-step mechanism provides insight into the potential intermediates.[1][3]

The widely accepted mechanism for the formation of NOBr involves a fast equilibrium step followed by a slow, rate-determining step:

- $NO(g) + Br_2(g) \rightleftharpoons NOBr_2(g)$ (Fast Equilibrium)

- $NOBr_2(g) + NO(g) \rightarrow 2NOBr(g)$ (Slow, Rate-Determining Step)

The intermediate species, $NOBr_2$, is formed in the initial equilibrium.[3] The overall rate is dictated by the second, slower step.[3]
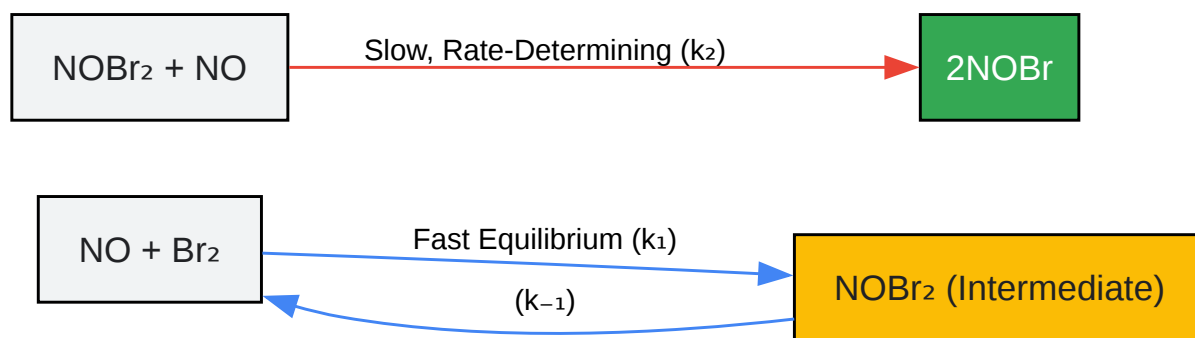
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Caption: Proposed mechanism for the formation of NOBr.

Quantitative Kinetic Data

The kinetic parameters for the second-order decomposition of **nitrosyl bromide** have been determined under various conditions. The data are summarized in the tables below.

Table 1: Rate Constants for the Decomposition of **Nitrosyl Bromide**

Rate Constant (k) [M⁻¹s⁻¹]	Temperature (°C)	Temperature (K)	Source
0.810	10	283.15	[4]
0.330	10	283.15	[5]
0.417	20	293.15	[6][7]
1.064	50	323.15	[8]
0.556	Not Specified	Not Specified	[9][10]

Table 2: Activation Energy for NOBr Decomposition

Parameter	Value	Units	Conditions	Source
Activation Energy (E_a)	78.6	kJ/mol	Reaction studied at 130 °C	[11]

Experimental Protocols

Protocol: Determining the Rate Constant of NOBr Decomposition via Pressure Monitoring
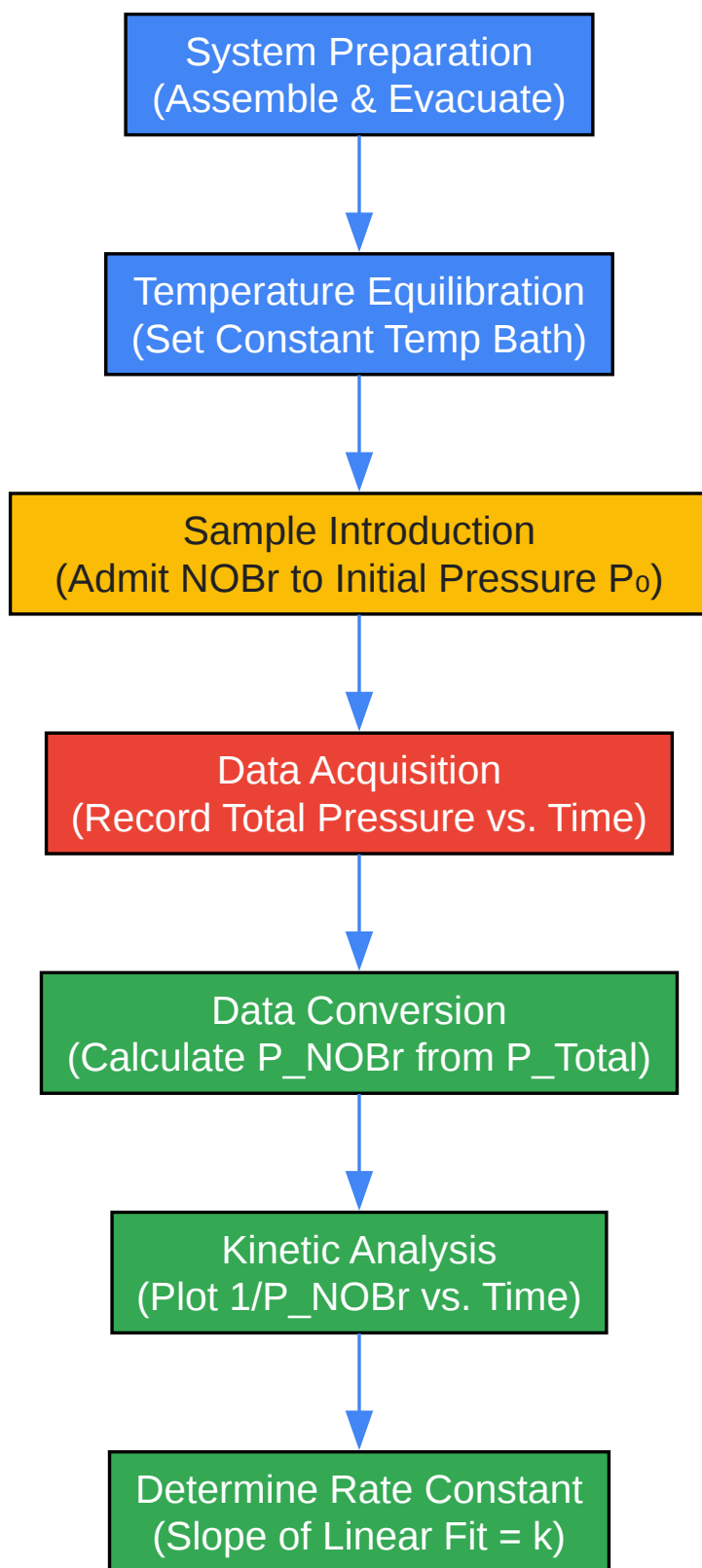
This protocol describes a method for studying the kinetics of NOBr decomposition by monitoring the change in total pressure of the system in a constant-volume vessel.

Objective: To determine the second-order rate constant, k, for the gas-phase decomposition of NOBr at a constant temperature.

Materials and Equipment:

- Cylinder of pure **Nitrosyl Bromide** (NOBr) gas

- High-vacuum line with diffusion or turbomolecular pump

- Glass reaction vessel of a precisely known volume

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- Constant temperature bath (e.g., oil or water bath)

- High-precision pressure transducer or manometer

- Digital data acquisition system

- Standard laboratory glassware

System Preparation
(Assemble & Evacuate)

Temperature Equilibration
(Set Constant Temp Bath)

Sample Introduction
(Admit NOBr to Initial Pressure P_0)

Data Acquisition
(Record Total Pressure vs. Time)

Data Conversion
(Calculate P_NOBr from P_Total)

Kinetic Analysis
(Plot 1/P_NOBr vs. Time)

Determine Rate Constant
(Slope of Linear Fit = k)

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Caption: Experimental workflow for kinetic analysis.

Procedure:

- System Preparation: Assemble the reaction vessel within the constant temperature bath and connect it to the vacuum line. Evacuate the entire system to a low base pressure ($<10^{-4}$ Torr) to remove air and other impurities. Check for leaks.

- Temperature Equilibration: Set the constant temperature bath to the desired reaction temperature (e.g., 10 °C) and allow the reaction vessel to fully equilibrate.

- Sample Introduction: Isolate the reaction vessel from the vacuum pump. Carefully admit NOBr gas into the vessel until a desired initial pressure (P_0) is reached. Record this initial pressure accurately.

- Data Acquisition: Immediately begin recording the total pressure in the vessel as a function of time using the data acquisition system. The reaction begins as soon as the gas is introduced. Continue recording until a significant change in pressure is observed.

- Safety Precautions: **Nitrosyl bromide** and its decomposition products (NO, Br_2) are toxic and corrosive.[1] All procedures should be conducted in a well-ventilated fume hood. Ensure the vacuum pump exhaust is properly vented.

Data Analysis:

- Relate Total Pressure to Reactant Pressure: The total pressure (P_Total) increases as 2 moles of NOBr form 3 moles of products. The partial pressure of NOBr (P_NOBr) at any time t can be calculated from the initial pressure (P_0) and the total pressure (P_Total) at that time using the following relationship:

  - P_NOBr = $3P_0$ - 2P_Total

- Confirm Reaction Order: To confirm the reaction is second-order, convert the calculated P_NOBr values at each time point to concentration [NOBr] using the ideal gas law (P = (n/V)RT = CRT). Then, plot 1/[NOBr] versus time. A straight line confirms a second-order reaction.[2]

- Calculate the Rate Constant (k): For a second-order reaction, the slope of the line from the plot of 1/[NOBr] versus time is equal to the rate constant, k.[2] Perform a linear regression on

the data to obtain the slope with high precision. The integrated rate law is:

- $1/[NOBr]_t = kt + 1/[NOBr]_0$

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References

- 1. Nitrosyl bromide - Wikipedia [en.wikipedia.org]
- 2. Nitrosyl bromide decomposes at 10 °C. NOBr1g2S NO1g2 + 1>2 - McMurry 8th Edition Ch 14 Problem 82 [pearson.com]
- 3. m.youtube.com [m.youtube.com]
- 4. The gas-phase decomposition of NOBr is second order in [NOBr], with k = 0.. [askfilo.com]
- 5. Solved The gas-phase decomposition of NOBr has a k= 0.330 | Chegg.com [chegg.com]
- 6. homework.study.com [homework.study.com]
- 7. homework.study.com [homework.study.com]
- 8. Study Prep in Pearson+ | College Exam Prep Videos & Practice Problems [pearson.com]
- 9. Solved 4. The decomposition of NOBr follows second order | Chegg.com [chegg.com]
- 10. Solved The decomposition of NOBr follows second order | Chegg.com [chegg.com]
- 11. Solved 4. Nitrosyl bromide decomposes as shown below: | Chegg.com [chegg.com]
- To cite this document: BenchChem. [Application Note: Gas-Phase Kinetics of Nitrosyl Bromide Decomposition]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14713873#gas-phase-kinetics-of-nitrosyl-bromide-decomposition]

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